

parogrelil hydrochloride solubility in common lab solvents

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Compound of Interest

Compound Name: NM-702

Cat. No.: B10832378

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Technical Support Center: Parogrelil Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of parogrelil hydrochloride in common laboratory solvents. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is parogrelil hydrochloride and what are its general solubility characteristics?

Parogrelil hydrochloride, also known as NT-702 or **NM-702**, is a potent phosphodiesterase 3 (PDE3) inhibitor.[1][2][3][4] The free base form of parogrelil exhibits low solubility in aqueous solutions.[5] The hydrochloride salt was developed to improve aqueous solubility; however, it can still present challenges for dissolution in aqueous buffers.[5] It is more readily soluble in organic solvents, such as dimethyl sulfoxide (DMSO).[5]

Q2: I am having trouble dissolving parogrelil hydrochloride in my aqueous buffer. What should I do?

Parogrelil hydrochloride powder may not dissolve readily in aqueous buffers.[5] For improved solubility in aqueous media, consider the following:

- **pH Adjustment:** The solubility of the hydrochloride salt is generally higher at a lower pH.[5] Attempting to dissolve the compound in a slightly acidic buffer (e.g., pH 1.0-2.0) may be beneficial.[5]
- **Prepare an Organic Stock Solution:** The recommended method is to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute this stock into your aqueous experimental medium.[5]

Q3: My parogrelil hydrochloride precipitated out of solution after diluting my DMSO stock into an aqueous medium. How can I prevent this?

Precipitation upon dilution of a DMSO stock solution is a common issue and typically occurs when the concentration of parogrelil hydrochloride exceeds its solubility limit in the final aqueous solution or when the percentage of DMSO is too low to maintain solubility.[5] To address this:

- **Lower the Final Concentration:** Reducing the final concentration of parogrelil hydrochloride in your assay can prevent it from exceeding its solubility limit.[5]
- **Optimize DMSO Concentration:** Ensure the final concentration of DMSO in your culture medium or buffer is sufficient to maintain solubility. Typically, this should not exceed 0.5% to avoid solvent toxicity to cells.[5] Always include a vehicle control in your experiments to account for any effects of the solvent.[5]
- **Use a Surfactant:** The addition of a small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, to the final solution can help to improve solubilization.[5]

Q4: The solution I prepared is cloudy or has visible particles. What steps can I take?

Cloudiness or visible particles indicate incomplete dissolution or precipitation. The following techniques can be employed to aid dissolution:[5]

- **Gentle Warming:** Warm the solution gently to approximately 37°C while stirring. Avoid excessive heat, as it may degrade the compound.[5]

- Sonication: Use a bath sonicator for a short duration to help disperse and dissolve the compound.^[5]
- Filtration: If a small number of particulates remain, you can filter the solution through a 0.22 μm syringe filter. This will sterilize the solution and remove undissolved particles, though it may slightly decrease the final concentration.^[5]

Solubility Data

Precise quantitative solubility data for parogrelil hydrochloride in a range of common laboratory solvents is not widely available in public literature. The following table summarizes the qualitative solubility characteristics based on available information.

Solvent	Solubility	Recommendations and Remarks
Aqueous Buffers	Low Solubility	<p>The hydrochloride salt has better aqueous solubility than the free base, particularly at acidic pH (e.g., pH 1.0-2.0).^[5]</p> <p>Direct dissolution in neutral aqueous buffers is challenging.^[5] It is recommended to first prepare a stock solution in an organic solvent.^[5]</p>
Dimethyl Sulfoxide (DMSO)	Soluble	<p>DMSO is the recommended solvent for preparing concentrated stock solutions (e.g., 10 mM).^[5] When diluting into aqueous media, the final DMSO concentration should ideally not exceed 0.5% to avoid cellular toxicity.^[5]</p>
Ethanol	Information not available; likely sparingly soluble based on the behavior of similar compounds.	<p>While specific data is unavailable, ethanol is a common solvent for organic molecules. Its utility would need to be determined empirically. Researchers should perform small-scale solubility tests to ascertain its suitability for their specific experimental needs.</p>
Methanol	Information not available; likely sparingly soluble based on the behavior of similar compounds.	<p>Similar to ethanol, the solubility in methanol has not been publicly documented. Empirical testing is recommended to determine its effectiveness as</p>

		a solvent for parogrelil hydrochloride.
0.9% Sodium Chloride	Potentially soluble at lower concentrations (e.g., 1 mg/mL for stability testing), but may be difficult.	One source mentions the possibility of dissolving parogrelil hydrochloride in 0.9% NaCl for stability studies, but this may require methods to aid dissolution like sonication or warming, and may not be suitable for all applications. [1]
Phosphate Buffered Saline (PBS) pH 7.4	Low Solubility	Similar to other aqueous buffers, direct dissolution in PBS at a physiological pH is expected to be low. [1] Preparation of a stock solution in an organic solvent is the preferred method.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Parogrelil Hydrochloride Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of parogrelil hydrochloride in DMSO.[\[5\]](#)

Materials:

- Parogrelil hydrochloride (Molecular Weight: 486.19 g/mol)[\[6\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

- Bath sonicator (optional)
- Water bath (optional)

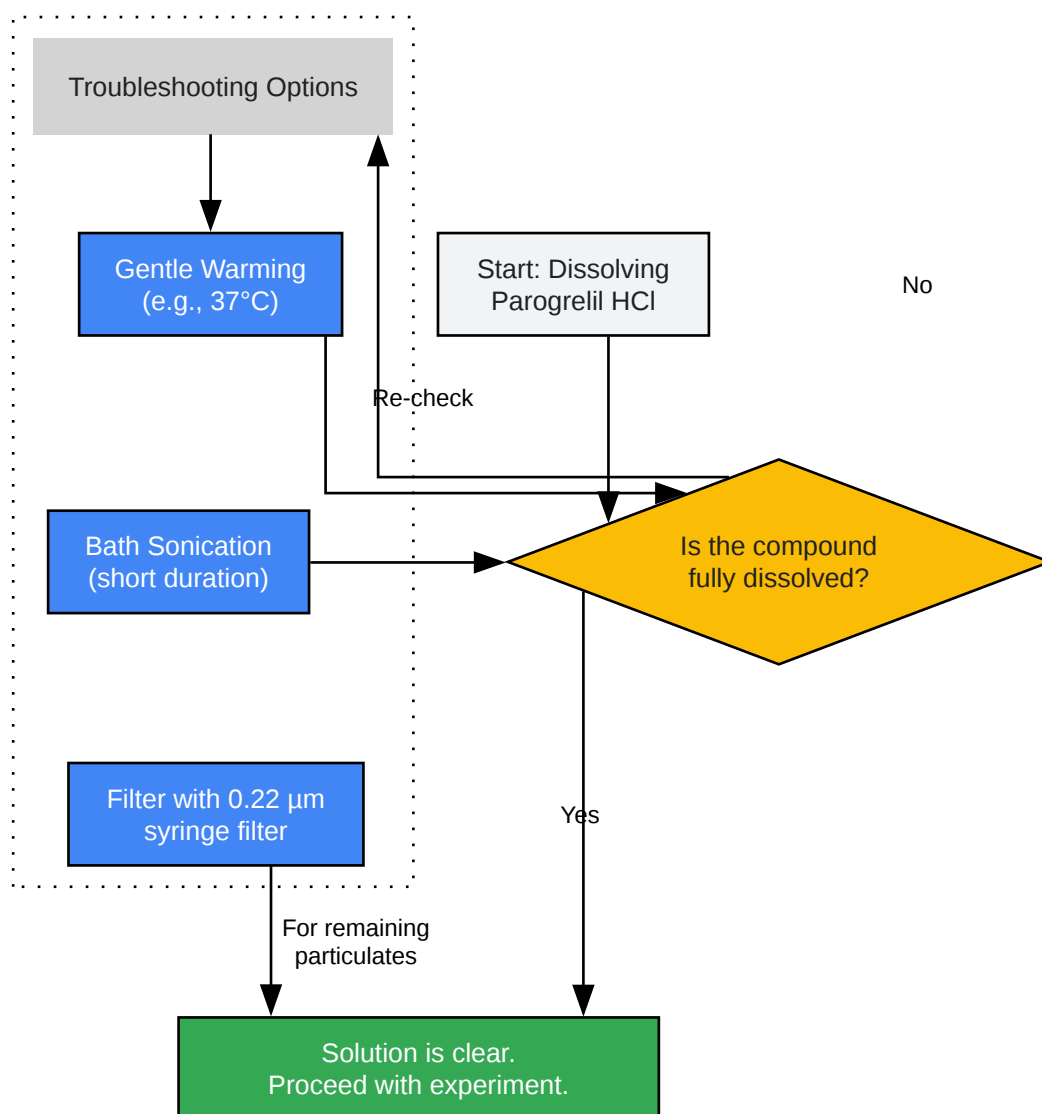
Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, weigh out 4.86 mg of parogrelil hydrochloride for every 1 mL of DMSO.
- Weigh the compound: Accurately weigh the calculated amount of parogrelil hydrochloride powder and transfer it to a sterile vial.
- Add DMSO: Add the desired volume of anhydrous DMSO to the vial.
- Dissolve the compound: Vortex the solution until the parogrelil hydrochloride is completely dissolved. If necessary, use gentle warming (up to 37°C) or brief sonication to aid dissolution.
[5]
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.[5]

Visual Guides

Troubleshooting Solubility Issues

The following diagram outlines a logical workflow for troubleshooting common solubility problems encountered when working with parogrelil hydrochloride.

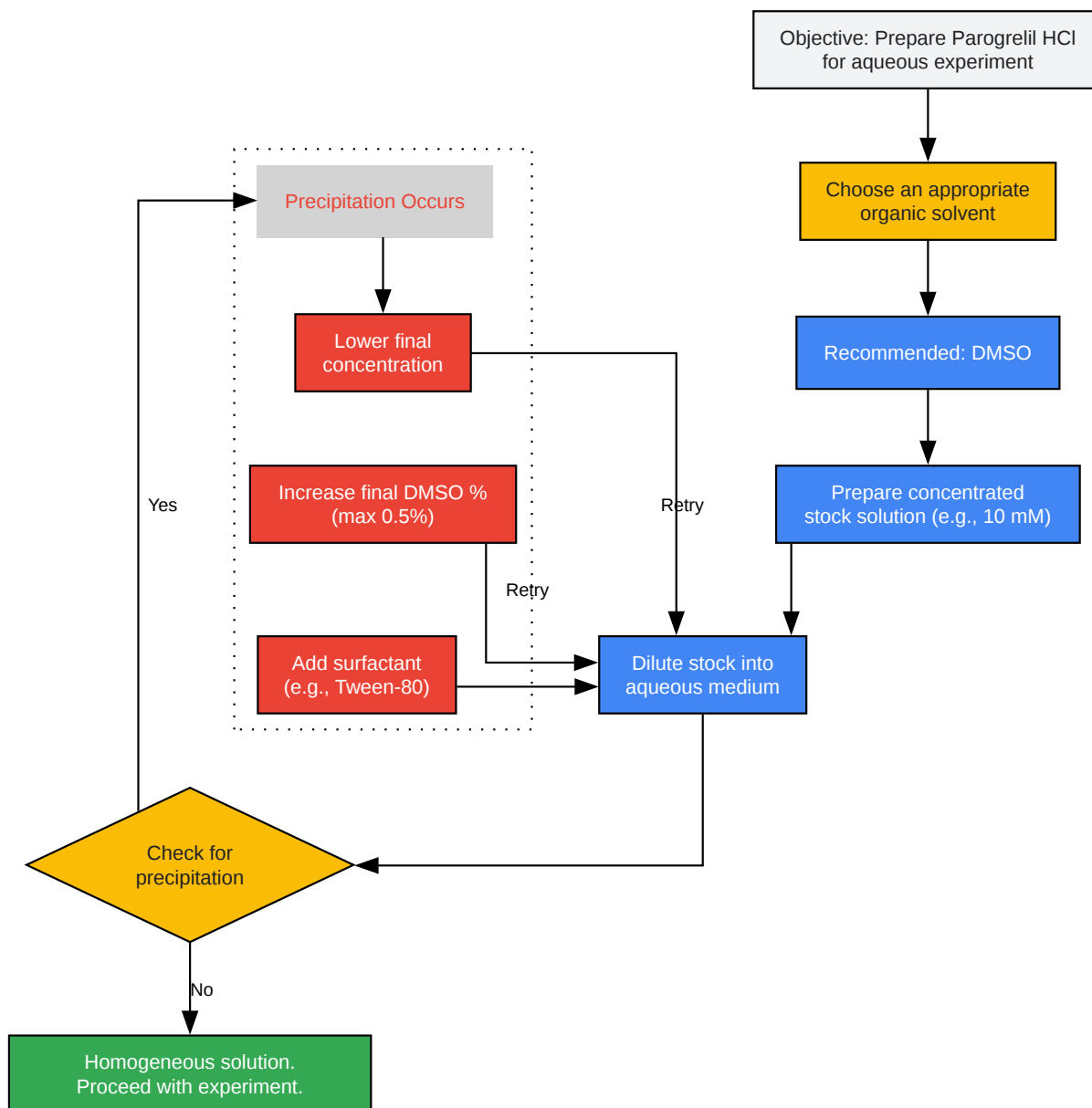


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Caption: Troubleshooting workflow for dissolving parogrelil hydrochloride.

Solvent Selection and Stock Preparation Workflow

This diagram illustrates the recommended process for selecting a solvent and preparing a stock solution of parogrelil hydrochloride for use in aqueous experimental systems.



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Caption: Workflow for solvent selection and stock solution preparation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Effects of acetone, acetonitrile, ethanol, methanol and DMSO on cytochrome P450 in rainbow trout (*Oncorhynchus mykiss*) hepatic microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fluoxetine - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Methadone - Wikipedia [en.wikipedia.org]
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